

Application Notes and Protocols: ONO-2920632 for Studying Ion Channel Function

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ONO-2920632

Cat. No.: B15584713

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Introduction

ONO-2920632 is a potent and selective activator of the two-pore domain potassium (K2P) channels TREK-1 (TWIK-related K⁺ channel 1) and TREK-2 (TWIK-related K⁺ channel 2). As a central nervous system (CNS) penetrant tool compound, **ONO-2920632** is invaluable for in vitro and in vivo studies aimed at understanding the physiological and pathophysiological roles of these ion channels. TREK channels are implicated in a variety of cellular processes, including the regulation of membrane potential, neuronal excitability, and cellular responses to mechanical and chemical stimuli. Their dysfunction has been linked to pain, depression, and neurodegenerative disorders.

These application notes provide detailed protocols for utilizing **ONO-2920632** to investigate TREK channel function, including in vitro characterization using thallium flux assays and patch-clamp electrophysiology, as well as an in vivo model of analgesia.

Quantitative Data Summary

The following tables summarize the key quantitative data for **ONO-2920632**, facilitating the design of experiments and interpretation of results.

Table 1: In Vitro Potency of **ONO-2920632** on Human TREK Channels

Ion Channel	Assay Type	Parameter	Value (μM)
TREK-1	Thallium Flux	EC50	2.8
TREK-2	Thallium Flux	EC50	0.3

Table 2: Selectivity Profile of **ONO-2920632** against other K2P Channels

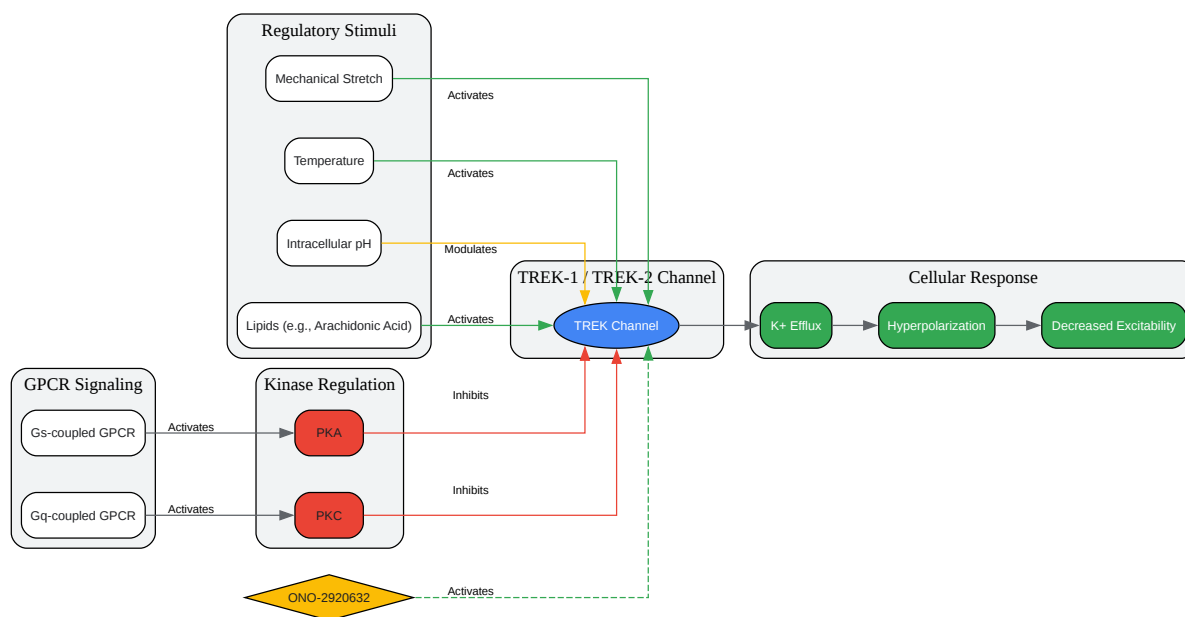
Ion Channel	Selectivity Fold (vs. TREK-2)
TASK-1	>91
TASK-2	>91
TASK-3	>91
TRAAK	>91
TWIK-2	>91
TRESK	31

Table 3: In Vivo Efficacy of **ONO-2920632**

Animal Model	Assay	Route of Administration	Effective Dose
Mouse	Acetic Acid Writhing	Oral (p.o.)	3 mg/kg

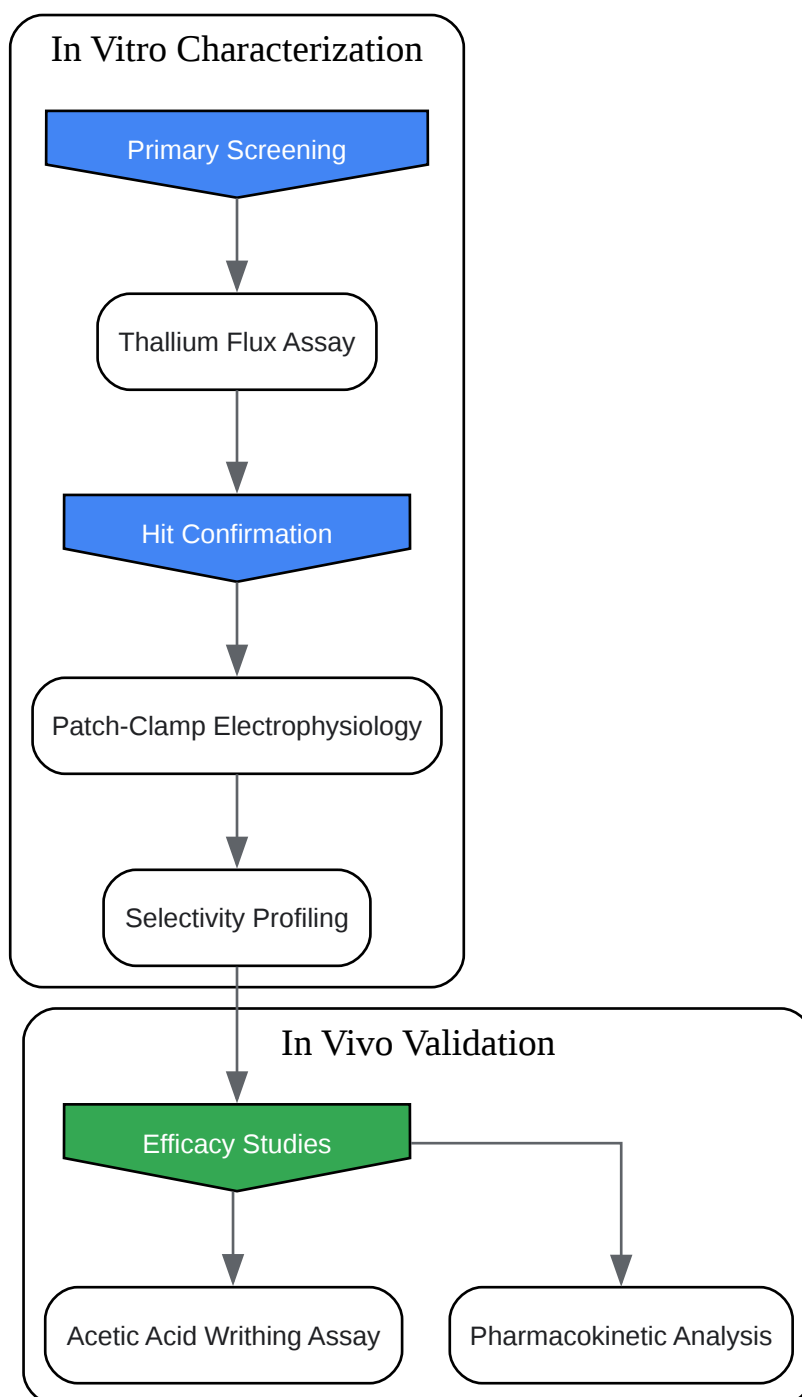
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key signaling pathways involving TREK channels and a typical experimental workflow for screening compounds like **ONO-2920632**.



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Figure 1: Simplified signaling pathway of TREK-1/TREK-2 channel regulation.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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